

Personal protective equipment for handling Siramesine fumarate

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Compound of Interest		
Compound Name:	Siramesine fumarate	
Cat. No.:	B163184	Get Quote

Essential Safety and Handling Guide for Siramesine Fumarate

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Siramesine fumarate** (CAS 163630-79-3). The following procedures are designed to ensure the safe execution of research and development activities involving this compound.

Siramesine fumarate is a potent and selective sigma-2 (σ2) receptor agonist.[1] While Safety Data Sheets (SDS) indicate that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent to treat it as a potentially hazardous compound due to its biological activity and the lack of comprehensive toxicological data.[2][3] Adherence to standard laboratory safety protocols is essential.

Personal Protective Equipment (PPE)

Based on a risk assessment for handling potent chemical compounds, the following PPE is required to minimize exposure. All disposable PPE must not be reused.[4]

• Eye and Face Protection: Wear ANSI/ISEA Z87.1-compliant safety glasses with side shields at a minimum. When there is a risk of splashing (e.g., when handling solutions or during spill cleanup), a face shield should be worn in addition to safety glasses or goggles.[2]



- Hand Protection: Wear two pairs of chemotherapy-rated, powder-free nitrile gloves that conform to ASTM D6978 standards.[4][5] Gloves must be changed immediately if contaminated, torn, or punctured. Always wash hands thoroughly with soap and water after removing gloves.
- Body Protection: A disposable, solid-front, back-closure gown made of a low-linting material shown to resist permeability by chemicals should be worn over laboratory clothing.[4][6] Ensure cuffs are tucked into the outer gloves.
- Respiratory Protection: Operations that may generate dust or aerosols (e.g., weighing, reconstituting powder) must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to ensure adequate ventilation.[3][5][6] If engineering controls are not available or are insufficient, a NIOSH-approved N95 or higher-rated respirator is required.[6]

Chemical and Physical Properties

The following table summarizes key quantitative data for **Siramesine fumarate**.

Property	Value	Citations
CAS Number	163630-79-3	[7]
Molecular Formula	C30H31FN2O • C4H4O4	[7][8]
Formula Weight	570.7 g/mol	[7][8]
Appearance	White to beige crystalline solid	[8][9]
Purity	≥98%	[7][8][9]
Solubility	• DMSO: ≥42 mg/mL • Ethanol: ~30 mg/mL • Dimethyl formamide (DMF): ~30 mg/mL • 1:2 Ethanol:PBS (pH 7.2): ~0.33 mg/mL	[2][8]
Storage Temperature	• Long-term (powder): -20°C (stable for ≥4 years) • Short- term: 2-8°C	[8][9]
Occupational Exposure Limits	Not established	[3]

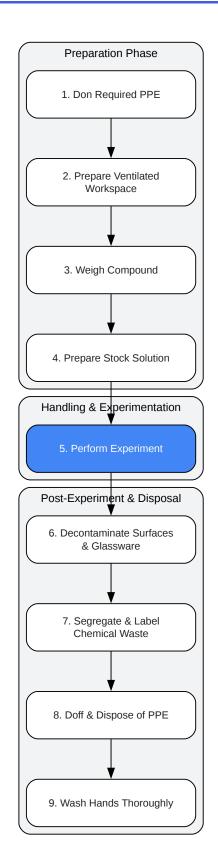


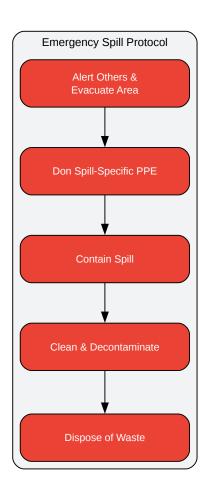
Operational Protocols

Strict adherence to these step-by-step procedures is mandatory for the safe handling and disposal of **Siramesine fumarate**.

Experimental Workflow Diagram







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Caption: Workflow for the safe handling of **Siramesine fumarate**.



Step 1: Preparation and Weighing

- Don PPE: Before entering the designated handling area, put on all required PPE as specified above (gown, inner gloves, outer gloves, safety glasses).
- Prepare Workspace: All handling of Siramesine fumarate powder must occur within a
 certified chemical fume hood or similar ventilated enclosure. Cover the work surface with a
 disposable, absorbent bench liner.
- Weighing: Use an analytical balance inside the ventilated enclosure. Use anti-static weighing dishes. Handle the container carefully to avoid creating dust. Close the primary container immediately after removing the required amount.

Step 2: Solution Preparation

- Solvent Selection: Use an appropriate solvent based on experimental needs (e.g., DMSO, ethanol).[8]
- Dissolution: Add the solvent to the vessel containing the weighed **Siramesine fumarate** powder. If necessary, purge the vessel with an inert gas like nitrogen or argon before sealing to enhance stability.[8]
- Aqueous Buffers: For aqueous solutions, first dissolve the compound in a small amount of an
 organic solvent like ethanol and then dilute with the aqueous buffer.[8] Do not store aqueous
 solutions for more than one day.[8]

Step 3: Decontamination and Disposal Plan

- Waste Segregation: All materials that have come into contact with Siramesine fumarate are considered chemical waste. This includes:
 - Disposable PPE (gloves, gowns).
 - Consumables (pipette tips, weighing dishes, bench liners).
 - Empty primary containers.
 - Excess or unused solutions.



- Waste Containers: Use dedicated, clearly labeled, leak-proof hazardous waste containers.
- Decontamination:
 - Wipe down all work surfaces inside the fume hood with a suitable solvent (e.g., 70% ethanol) followed by a laboratory-grade detergent.
 - Reusable glassware should be submerged in a designated decontamination solution before standard washing.
- Final Disposal: Arrange for the disposal of chemical waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.[3]

Step 4: Emergency Spill Response

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if the spill is large or outside of a containment device.
- Containment: If safe to do so, prevent the spill from spreading. For powder spills, gently
 cover with a damp paper towel to avoid aerosolization. For liquid spills, surround the area
 with absorbent material.
- Cleanup:
 - Powder: Carefully pick up the material mechanically (e.g., with a scoop or shovel) without creating dust.[2]
 - Liquid: Absorb the spill with an inert, liquid-binding material (e.g., diatomite, universal binders).[3]
- Final Decontamination: After removing the bulk of the spill, decontaminate the area with alcohol or another appropriate solvent, followed by soap and water.[3] Place all cleanup materials into a sealed, labeled hazardous waste container.



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